

Personal protective equipment for handling 2-(4-Bromophenyl)oxirane

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Compound of Interest

Compound Name: 2-(4-Bromophenyl)oxirane

Cat. No.: B1330174

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Essential Safety and Handling Guide for 2-(4-Bromophenyl)oxirane

This guide provides critical safety, handling, and disposal protocols for researchers, scientists, and drug development professionals working with **2-(4-Bromophenyl)oxirane** (CAS No. 32017-76-8). Adherence to these procedures is essential for minimizing risks and ensuring a safe laboratory environment.

Hazard Assessment and Classification

2-(4-Bromophenyl)oxirane is classified under the Globally Harmonized System (GHS) with the following primary hazards:

- Flammable liquid and vapor (H226)[1][2][3][4]
- Harmful if swallowed (H302)[1][2][3][4]
- Suspected of causing genetic defects (H341)[3]

The signal word for this chemical is "Warning".[1][2][3][4][5]

Chemical and Physical Properties

A summary of key quantitative data for **2-(4-Bromophenyl)oxirane** is provided below.

Property	Value	Source(s)
CAS Number	32017-76-8	[1][2][5]
Molecular Formula	C ₈ H ₇ BrO	[2][3][5]
Molecular Weight	199.04 g/mol	[2][3][5]
Appearance	White to yellow Low Melting Mass or Crystals	[4]
Melting Point	26-29 °C	[2][5][6]
Boiling Point	91-93 °C at 2 mmHg	[2][5][6]
Flash Point	38.89 °C (102.0 °F) - closed cup	[2][5]
Solubility	Insoluble in water	[4][6]

Operational and Safety Protocols

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure.[7] The following equipment must be worn when handling **2-(4-Bromophenyl)oxirane**:

- Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene, are required to prevent skin contact.[7][8][9]
- Eye and Face Protection: Chemical safety goggles and a face shield should be worn to protect against splashes.[5][8][10]
- Skin and Body Protection: A lab coat or chemical-resistant apron is necessary.[10][11] For larger quantities or tasks with a higher risk of splashing, chemical-resistant coveralls should be considered.[11]
- Respiratory Protection: All handling of this chemical should be conducted in a certified chemical fume hood to avoid inhalation of vapors.[10] If a fume hood is not available or ventilation is inadequate, a NIOSH-approved respirator with an appropriate filter (e.g., type ABEK) is required.[5]

Safe Handling Procedures

- Engineering Controls: Work exclusively in a well-ventilated laboratory with a functioning chemical fume hood.[4][10] An eyewash station and safety shower must be readily accessible.[7]
- General Handling: Avoid contact with skin, eyes, and clothing.[8][10] Do not breathe vapors or mist.[10][12] Keep the container tightly closed when not in use.[1][12][13]
- Preventing Fires: This is a flammable liquid. Keep it away from heat, sparks, open flames, and other ignition sources.[1][4][12] Use non-sparking tools and take precautionary measures against static discharge by grounding and bonding containers and receiving equipment.[1][4][12]

Storage Plan

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][4][10][13]
- The storage area should comply with regulations for flammable liquids.[2][5]
- Keep away from incompatible materials, such as strong oxidizing agents.[8]

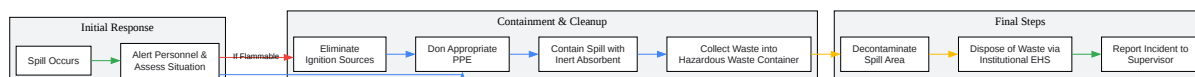
Spill Response Protocol

In the event of a spill, immediate and appropriate action is crucial. Do not attempt to clean up a large spill without proper training and equipment.

- Immediate Actions: Alert all personnel in the area and evacuate if necessary.[14] If the spill is flammable, eliminate all sources of ignition.[14][15]
- Containment: For small spills, use an inert absorbent material (e.g., sand, vermiculite, or commercial sorbent pads) to contain the liquid.[15][16] Work from the outside of the spill inward to prevent spreading.[14]
- Cleanup: Wearing appropriate PPE, carefully collect the absorbed material and contaminated debris into a closable, labeled container for hazardous waste disposal.[10][14]

- Decontamination: Clean the spill area with soap and water once the material has been removed.[13][14]

Below is a workflow diagram illustrating the spill response procedure.



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Workflow for handling a chemical spill of **2-(4-Bromophenyl)oxirane**.

First Aid Measures

Immediate medical attention is necessary in case of exposure. Always show the Safety Data Sheet (SDS) to the attending physician.[1]

- If Swallowed: Call a poison center or doctor immediately if you feel unwell.[1] Rinse the mouth with water.[1] Never give anything by mouth to an unconscious person.[1]
- If on Skin (or hair): Immediately remove all contaminated clothing.[1] Rinse the skin thoroughly with plenty of soap and water.[1][8] If skin irritation occurs, seek medical advice.[8]
- If Inhaled: Move the person to fresh air.[1] If breathing is difficult or stops, provide artificial respiration and consult a physician.[1][13]
- If in Eyes: Rinse cautiously with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[1][8] If eye irritation persists, get medical attention.[8]

Disposal Plan

- Chemical Waste: Dispose of the contents and container in accordance with all local, regional, and national regulations.[1][4][13] Waste from this chemical is considered

hazardous.[13]

- Contaminated Materials: All contaminated PPE, spill cleanup materials, and empty containers must be collected in a properly labeled hazardous waste container and disposed of through your institution's Environmental Health and Safety (EHS) department.[7][14][15]
Do not mix with other waste streams.[7]

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